

Personal protective equipment for handling CST967

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Compound of Interest

Compound Name: CST967

Cat. No.: B15135684

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Essential Safety and Handling Guide for CST967

Disclaimer: No specific Safety Data Sheet (SDS) for **CST967** was publicly available at the time of this writing. The following guidance is based on the safety protocols for similar research compounds, specifically PROTAC degraders, and is intended to provide essential, immediate safety and logistical information. Researchers, scientists, and drug development professionals should always consult the compound-specific SDS provided by the supplier before handling **CST967** and adhere to their institution's safety protocols.

This guide provides a procedural, step-by-step framework for the safe handling, storage, and disposal of **CST967** to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin and eye contact, inhalation, and ingestion. The following table summarizes the recommended PPE for handling **CST967** in solid and solution forms.

Operation	Required PPE	Specifications
Handling Solid Compound	Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	
Body Protection	Laboratory coat.	
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.	
Handling Solutions	Eye Protection	Chemical safety goggles and a face shield.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	
Body Protection	Laboratory coat.	
Respiratory Protection	All handling of solutions should be performed in a certified chemical fume hood.	

Handling and Storage

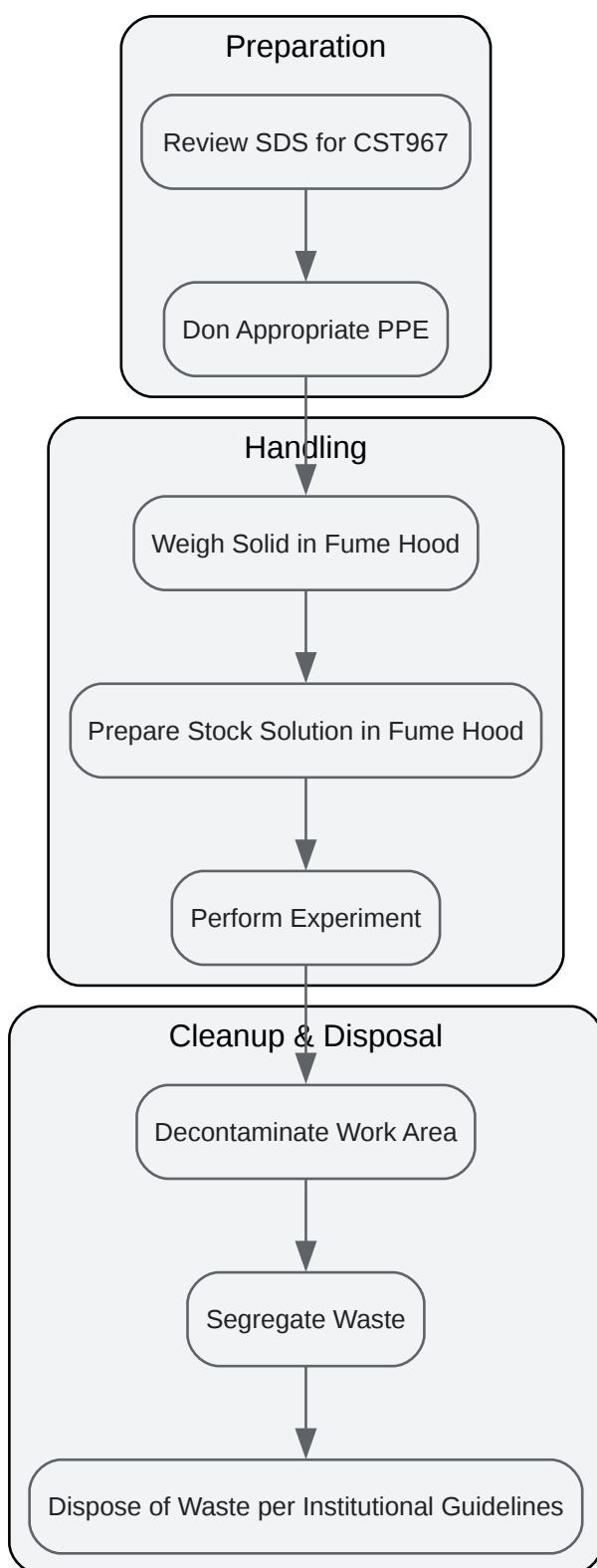
Proper handling and storage are critical to maintaining the integrity of **CST967** and ensuring the safety of laboratory personnel.

Storage Conditions:

Form	Temperature	Duration	Additional Notes
Solid	-20°C	Long-term	Store in a tightly sealed container, protected from light and moisture.
In Solution (e.g., DMSO)	-80°C	Up to 6 months	Aliquot into single-use vials to avoid repeated freeze-thaw cycles. Protect from light.
-20°C	Up to 1 month		

Experimental Workflow for Safe Handling:

The following diagram outlines the standard operating procedure for safely handling **CST967** from receipt to disposal.



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Caption: Workflow for Safe Handling of **CST967**.

First Aid Measures

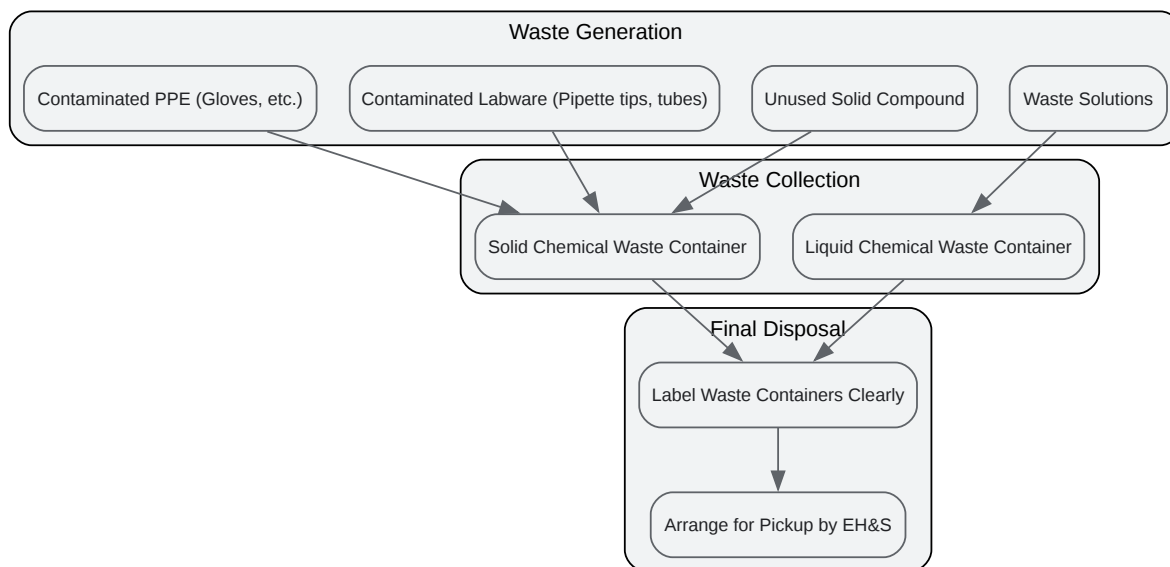
In case of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention immediately.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.

Disposal Plan

All waste containing **CST967** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.

Waste Segregation and Disposal Workflow:



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Caption: Waste Disposal Workflow for **CST967**.

Key Disposal Steps:

- **Solid Waste:** Collect all contaminated solid materials, including unused powder, contaminated gloves, pipette tips, and other disposables, in a designated and clearly labeled solid chemical waste container.
- **Liquid Waste:** Collect all solutions containing **CST967** in a designated and clearly labeled liquid chemical waste container. Do not pour down the drain.
- **Decontamination:** Decontaminate all non-disposable labware and work surfaces thoroughly with an appropriate solvent (e.g., 70% ethanol) followed by soap and water.
- **Final Disposal:** Ensure all waste containers are sealed and stored in a designated hazardous waste accumulation area. Contact your institution's Environmental Health and Safety (EH&S)

department for pickup and final disposal.

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